

# A Comparative Guide to Proficiency Testing Schemes for Organic Acid Analysis

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## Compound of Interest

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## Introduction: The Imperative of Accuracy in Organic Acid Analysis

For researchers, scientists, and professionals in drug development, the precise and reliable measurement of organic acids is of paramount importance. In clinical diagnostics, the accurate profiling of organic acids in biological fluids is fundamental for the diagnosis and management of inborn errors of metabolism (IEMs). In the food and beverage industry, organic acid analysis is crucial for quality control, ensuring product consistency, and verifying authenticity. Given the critical nature of these applications, laboratories must have robust quality assurance systems in place. Proficiency testing (PT), also known as external quality assessment (EQA), is an indispensable component of such systems. Participation in PT schemes allows laboratories to benchmark their analytical performance against their peers, identify potential areas for improvement, and ultimately, ensure the delivery of high-quality, reliable data.

This guide provides a comprehensive comparison of major proficiency testing schemes available for organic acid analysis, tailored for professionals in both clinical and industrial settings. We will delve into the specifics of schemes offered by leading providers, present a comparative analysis of their key features, and discuss the underlying analytical

methodologies. This guide is designed to be a practical resource, empowering laboratories to make informed decisions when selecting a PT scheme that best aligns with their specific needs and quality objectives.

## I. Proficiency Testing in Clinical Diagnostics: A Focus on Inborn Errors of Metabolism

The analysis of organic acids in urine and other bodily fluids is a cornerstone in the investigation of inherited metabolic diseases. PT schemes in this domain are designed to assess a laboratory's ability to accurately identify and, where appropriate, quantify clinically significant organic acids that may be indicative of a specific metabolic disorder. Two of the most prominent providers of PT schemes for clinical organic acid analysis are the European Research Network for evaluation and improvement of screening, Diagnosis and treatment of Inherited disorders of Metabolism (ERNDIM) and the College of American Pathologists (CAP).

### A. European Research Network for evaluation and improvement of screening, Diagnosis and treatment of Inherited disorders of Metabolism (ERNDIM)

ERNDIM offers a range of EQA schemes for laboratories involved in the diagnosis of IEMs. For organic acid analysis, the most relevant schemes are the Quantitative Organic Acids in Urine (QTOU) and the Qualitative Organic Acids in Urine (QLOU) schemes.<sup>[1][2][3]</sup>

- ERNDIM Quantitative Organic Acids in Urine (QTOU) Scheme: This scheme is designed to assess the accuracy, recovery, precision, linearity, and inter-laboratory variance of quantitative organic acid measurements.<sup>[4]</sup> Participants receive lyophilized human urine samples spiked with a selection of organic acids at physiologically relevant concentrations.<sup>[4]</sup> The scheme typically includes around 20-25 analytes, with the specific selection varying each year.<sup>[4][5][6]</sup>
  - Scheme Details: Participants receive eight samples annually in one shipment.<sup>[4][6]</sup> Results are submitted online, and performance is evaluated based on accuracy, precision, linearity, and recovery.<sup>[4]</sup>

- ERNDIM Qualitative Organic Acids in Urine (QLOU) Scheme: The QLOU scheme focuses on the interpretative skills of the laboratory. Participants receive authentic urine samples from patients with confirmed organic acidurias, as well as samples from healthy individuals.[7] The objective is to correctly identify the abnormal metabolic profile and provide a relevant clinical interpretation. The scheme is organized by different centers, including Heidelberg, Sheffield and Barcelona.[7]
  - Scheme Details: The scheme provides a mix of clearly diagnostic and more challenging cases.[7] Performance is scored based on both analytical findings and the diagnostic interpretation.[8]

## B. College of American Pathologists (CAP)

The College of American Pathologists, in collaboration with the American College of Medical Genetics and Genomics (ACMG), offers a comprehensive Biochemical Genetics Proficiency Testing Survey (BGL).[9][10][11] This program encompasses the analysis of amino acids, acylcarnitines, mucopolysaccharides, and organic acids.[10]

- CAP Biochemical Genetics (BGL) Survey: This PT program provides urine and plasma samples for the qualitative and quantitative analysis of organic acids.[9] The program is designed to assess both the analytical accuracy and the interpretive skills of participating laboratories.
  - Scheme Details: The organic acids component involves the analysis of one 7.5-mL urine specimen per shipment, with two shipments occurring annually.[9] The program also includes an educational challenge.[9]

## Comparison of Clinical Proficiency Testing Schemes

To aid in the selection process, the following table summarizes the key features of the ERNDIM and CAP proficiency testing schemes for organic acid analysis.

Feature	ERNDIM QTOU	ERNDIM QLOU	CAP Biochemical Genetics (BGL)
Primary Focus	Quantitative Accuracy	Qualitative Interpretation & Diagnosis	Both Quantitative & Qualitative Analysis & Interpretation
Sample Type	Lyophilized human urine (spiked)	Authentic human urine from patients	Urine and plasma
Number of Samples	8 per year	Varies (e.g., 6 per year for DPT schemes)	1 urine sample per shipment
Frequency	1 shipment per year	Multiple shipments per year	2 shipments per year
Analytes	~20-25 selected organic acids	Profiles indicative of various organic acidurias	A broad range of clinically relevant organic acids
Evaluation Criteria	Accuracy, precision, linearity, recovery	Analytical performance and interpretative proficiency	Analytical sensitivity and clinical sensitivity
Provider Accreditation	ISO/IEC 17043 (through subcontracted organizers)	ISO/IEC 17043 (through subcontracted organizers)	ISO 17043 Accredited

## II. Proficiency Testing in the Food and Beverage Industry: Ensuring Quality and Authenticity

In the food and beverage sector, organic acid profiles are critical indicators of product quality, ripeness, fermentation progress, and authenticity. PT schemes in this area focus on the accurate quantification of specific organic acids in a variety of food matrices. Key providers in this domain include BIPEA, LGC AXIO Proficiency Testing, and AOAC International.

## A. BIPEA (Bureau Interprofessionnel d'Etudes Analytiques)

BIPEA is a European-based organization that provides a wide range of proficiency testing programs for the food, beverage, and environmental sectors.<sup>[12][13]</sup> Their schemes cover the analysis of organic acids in various matrices, including meat products, honey, and beverages.<sup>[14][15]</sup>

- **Scheme Details:** BIPEA's PT programs typically run on an annual series, with several rounds throughout the year. They offer analysis of a range of organic acids such as lactic, succinic, citric, acetic, malic, and tartaric acids in relevant food and drink matrices.<sup>[14][15]</sup> BIPEA is accredited to ISO/IEC 17043.

## B. LGC AXIO Proficiency Testing

LGC AXIO offers a comprehensive Quality in Food Chemistry Scheme (QFCS) that includes the analysis of organic acids as additives and naturally occurring components in a wide array of food products.<sup>[16][17]</sup>

- **Scheme Details:** The QFCS program covers matrices such as confectionery, bakery products, condiments, and infant formula.<sup>[16][17]</sup> Analytes include propionic acid, sorbic acid, benzoic acid, citric acid, tartaric acid, acetic acid, and malic acid.<sup>[16]</sup> LGC is an ISO/IEC 17043 accredited provider.<sup>[16]</sup>

## C. AOAC International

AOAC International is a globally recognized organization that develops and validates analytical methods and provides proficiency testing programs to ensure the safety and integrity of food and other products.<sup>[18][19][20]</sup> They offer PT programs for food chemistry, with a growing focus on organic acids.<sup>[21][22]</sup>

- **Scheme Details:** AOAC's food chemistry programs cover various matrices, including meats and cheese.<sup>[22]</sup> While their primary focus has been on proximates and minerals, they are expanding their offerings to include a wider range of organic acids.<sup>[21]</sup> AOAC's PT programs are accredited to ISO 17043.<sup>[18]</sup>

## Comparison of Food and Beverage Proficiency Testing Schemes

The following table provides a comparative overview of the PT schemes for organic acid analysis in the food and beverage industry.

Feature	BIPEA	LGC AXIO (QFCS)	AOAC International
Primary Focus	Quality control in food and beverages	Quality and safety of food products	Food chemistry and nutrient labeling
Sample Matrices	Meat products, honey, wine, spirits, etc.	Confectionery, bakery products, condiments, infant formula, etc.	Meats, cheese, fruits, and vegetables
Analytes	Lactic, succinic, citric, acetic, malic, tartaric acids, etc.	Propionic, sorbic, benzoic, citric, tartaric, acetic, malic acids, etc.	Primarily focused on major organic acids like acetic and citric acid, with expansion planned.
Frequency	Multiple rounds per year within an annual series	Multiple rounds per year	Quarterly or three times a year
Provider Accreditation	ISO/IEC 17043	ISO/IEC 17043	ISO 17043

### III. Analytical Methodologies: The Foundation of Accurate Results

The choice of analytical methodology is a critical factor influencing the accuracy and reliability of organic acid analysis. While PT schemes are designed to be method-agnostic to a certain extent, understanding the common analytical techniques is essential for troubleshooting and performance improvement.

#### A. Gas Chromatography-Mass Spectrometry (GC-MS)

For the analysis of organic acids in clinical samples, particularly urine, Gas Chromatography-Mass Spectrometry (GC-MS) has long been considered the gold standard. This technique offers high sensitivity and specificity, allowing for the separation and identification of a wide range of organic acids. The workflow for GC-MS analysis of organic acids typically involves several key steps, as illustrated in the diagram below.



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Caption: Typical GC-MS workflow for urinary organic acid analysis.

## B. Liquid Chromatography-Mass Spectrometry (LC-MS)

In recent years, Liquid Chromatography-Mass Spectrometry (LC-MS), particularly tandem mass spectrometry (LC-MS/MS), has emerged as a powerful alternative and complementary technique to GC-MS. LC-MS offers several advantages, including simpler sample preparation (often "dilute and shoot"), higher throughput, and the ability to analyze a broader range of compounds, including less volatile and thermally labile organic acids.

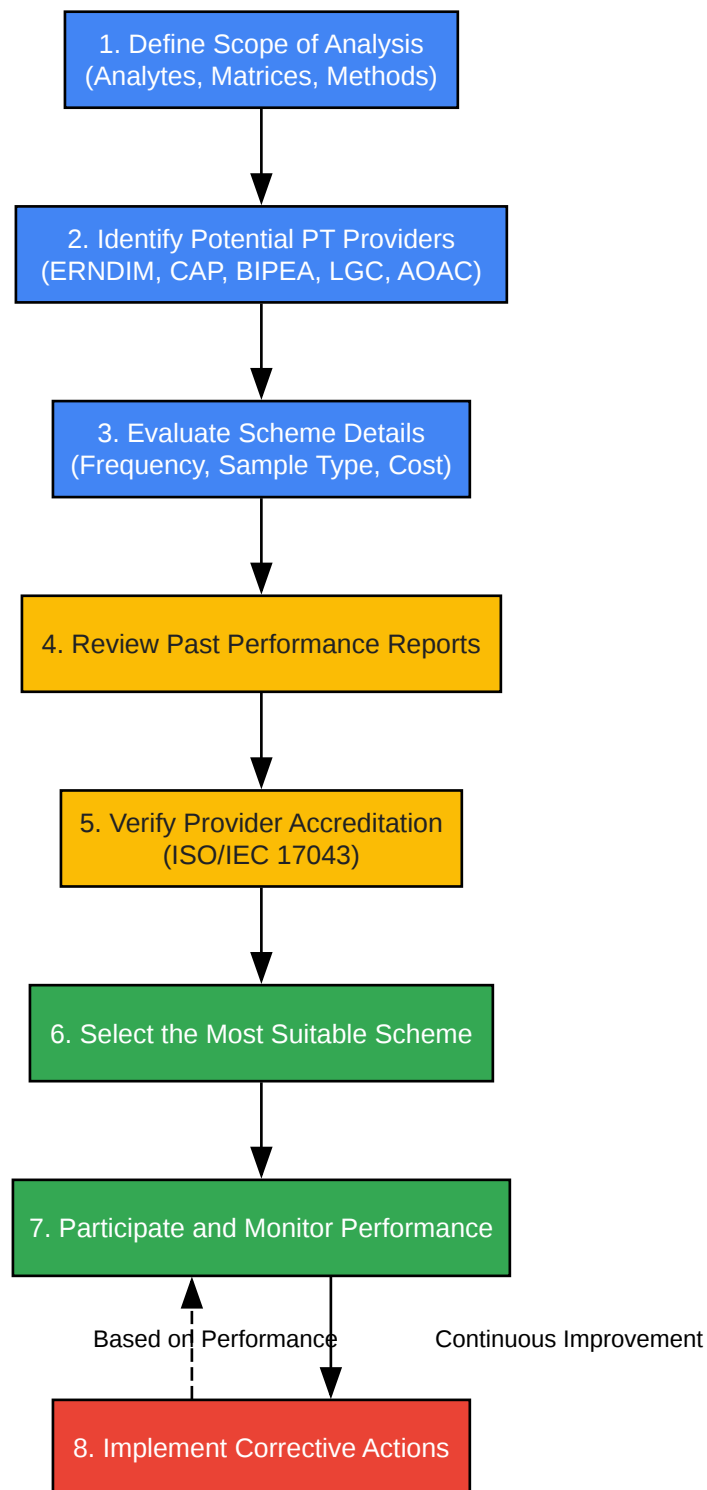


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Caption: Simplified LC-MS/MS workflow for organic acid analysis.

## **IV. Selecting the Right Proficiency Testing Scheme: A Step-by-Step Approach**

Choosing the most appropriate PT scheme is a critical decision for any laboratory. The following workflow outlines a logical approach to selecting a program that aligns with your laboratory's specific requirements.



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Caption: A workflow for selecting and participating in a proficiency testing scheme.

## V. Conclusion: A Commitment to Continuous Quality Improvement

Proficiency testing is not merely a regulatory requirement but a cornerstone of a laboratory's commitment to quality and patient/consumer safety. The regular, objective assessment of analytical performance provided by PT schemes is invaluable for identifying systematic errors, evaluating method performance, and ensuring the ongoing competency of laboratory staff. By carefully selecting a PT scheme that aligns with their analytical scope and quality objectives, and by actively using the performance data to drive continuous improvement, laboratories can enhance the accuracy and reliability of their organic acid analysis, thereby contributing to better clinical outcomes and safer consumer products. This guide serves as a starting point for navigating the landscape of proficiency testing for organic acid analysis, empowering laboratories to make informed choices in their pursuit of analytical excellence.

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